

Mal-NH-PEG10-CH₂CH₂COOPFP Ester: A Comprehensive Technical Guide for Bioconjugation

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Compound of Interest

Compound Name: *Mal-NH-PEG10-CH₂CH₂COOPFP ester*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical properties of **Mal-NH-PEG10-CH₂CH₂COOPFP ester**, a heterobifunctional crosslinker widely utilized in bioconjugation, drug delivery, and diagnostics.^{[1][2]} This document outlines its core characteristics, experimental protocols for its use, and visual representations of its reaction mechanisms and experimental workflows.

Core Physical and Chemical Properties

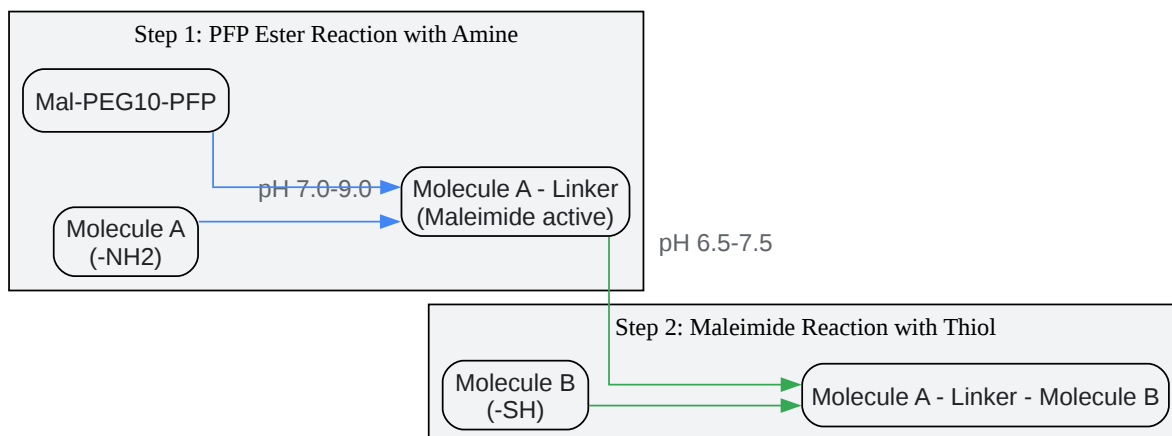
Mal-NH-PEG10-CH₂CH₂COOPFP ester is a versatile molecule featuring a maleimide group at one end and a pentafluorophenyl (PFP) ester at the other, connected by a 10-unit polyethylene glycol (PEG) spacer. This structure allows for the covalent linkage of sulfhydryl-containing molecules (via the maleimide) and amine-containing molecules (via the PFP ester).^{[1][2]}

Property	Value	Reference
Full Name	Maleimide-NH-PEG10-CH ₂ CH ₂ COOPFP Ester	[1]
Synonyms	Mal-NH-PEG10-PFP	[1]
Molecular Formula	C ₃₆ H ₅₁ F ₅ N ₂ O ₁₅	[1][3]
Molecular Weight	846.79 g/mol	[1][3]
Appearance	Viscous Liquid or White Solid	
Purity	≥95%	[3]

Chemical Reactivity & Stability	Details	Reference
Maleimide Group Reactivity	Reacts with sulfhydryl (thiol) groups to form a stable thioether bond.	
Optimal pH for Maleimide Reaction	6.5 - 7.5	
PFP Ester Group Reactivity	Reacts with primary and secondary amines to form a stable amide bond.	
Optimal pH for PFP Ester Reaction	7.0 - 9.0	
Solubility	Not directly soluble in aqueous buffers. Must be dissolved in an organic solvent such as dimethylsulfoxide (DMSO) or dimethylformamide (DMF) prior to use.	
Stability & Storage	Moisture-sensitive. Store at -20°C with a desiccant for long-term stability. The PFP ester is susceptible to hydrolysis, especially at higher pH. Solutions should be prepared fresh and used immediately.	

Reaction Mechanism

The dual reactivity of **Mal-NH-PEG10-CH₂CH₂COOPFP ester** allows for a two-step conjugation process. First, the PFP ester reacts with an amine-containing molecule. Subsequently, the maleimide group reacts with a sulfhydryl-containing molecule. This directed conjugation is crucial for creating well-defined bioconjugates.



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Sequential reaction mechanism of the bifunctional linker.

Experimental Protocols

The following are generalized protocols for a two-step bioconjugation. Optimization may be required depending on the specific molecules being conjugated.

Materials:

- **Mal-NH-PEG10-CH₂CH₂COOPFP ester**
- Amine-containing molecule (Molecule A)
- Sulfhydryl-containing molecule (Molecule B)
- Anhydrous DMSO or DMF
- Reaction Buffer A (e.g., Phosphate Buffered Saline, pH 7.2-8.0, amine-free)
- Reaction Buffer B (e.g., Phosphate Buffered Saline, pH 6.5-7.0, thiol-free)

- Quenching reagent (e.g., Tris or glycine for PFP ester, free cysteine or β -mercaptoethanol for maleimide)
- Purification system (e.g., size-exclusion chromatography, dialysis)

Procedure:

Step 1: Reaction of PFP Ester with Amine-Containing Molecule (Molecule A)

- Preparation of Molecule A: Dissolve Molecule A in Reaction Buffer A to a desired concentration (e.g., 1-10 mg/mL).
- Preparation of Linker Solution: Immediately before use, dissolve **Mal-NH-PEG10-CH₂CH₂COOPFP ester** in anhydrous DMSO or DMF to create a stock solution (e.g., 10-100 mM).
- Reaction: Add a 5-20 fold molar excess of the dissolved linker to the solution of Molecule A. The final concentration of the organic solvent should be kept below 10% to maintain protein solubility.
- Incubation: Incubate the reaction mixture for 1-4 hours at room temperature or overnight at 4°C.
- Purification (Optional but Recommended): Remove excess, unreacted linker by dialysis or size-exclusion chromatography using Reaction Buffer B. This will prevent the maleimide group from reacting with any free amines on Molecule B in the next step.

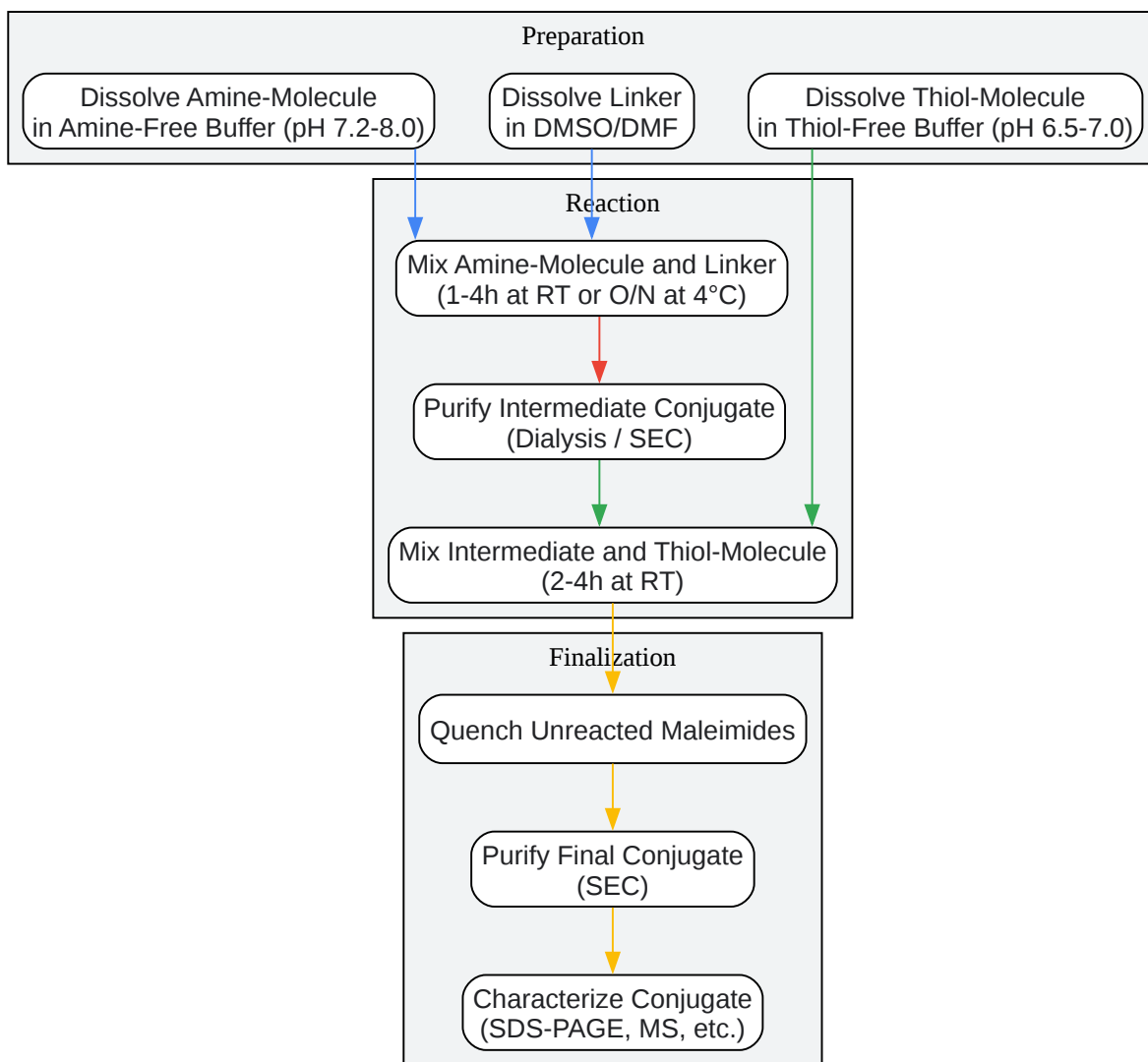
Step 2: Reaction of Maleimide with Sulfhydryl-Containing Molecule (Molecule B)

- Preparation of Molecule B: Dissolve Molecule B in Reaction Buffer B. If Molecule B contains disulfide bonds that need to be reduced to expose free thiols, treat with a reducing agent like TCEP (Tris(2-carboxyethyl)phosphine) and subsequently remove the reducing agent.
- Reaction: Add the purified Molecule A-linker intermediate from Step 1 to the solution of Molecule B. A 1.5 to 5-fold molar excess of the Molecule A-linker conjugate over Molecule B is typically used.

- Incubation: Incubate the reaction mixture for 2-4 hours at room temperature.
- Quenching: Add a quenching reagent to cap any unreacted maleimide groups.
- Final Purification: Purify the final conjugate using an appropriate method such as size-exclusion chromatography to remove any unreacted molecules and byproducts.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for a two-step bioconjugation experiment using **Mal-NH-PEG10-CH₂CH₂COOPFP ester**.



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A typical two-step bioconjugation workflow.

Applications

The unique properties of **Mal-NH-PEG10-CH₂CH₂COOPFP ester** make it a valuable tool in various research and development areas, including:

- Antibody-Drug Conjugates (ADCs): The linker can be used to attach cytotoxic drugs to antibodies for targeted cancer therapy.
- PROTACs: This linker is suitable for the synthesis of Proteolysis Targeting Chimeras (PROTACs), which are designed to degrade specific proteins.[4][5][6]
- Bioconjugation: It is used for labeling proteins, peptides, and other biomolecules with fluorescent dyes, biotin, or other reporter molecules.[1]
- Drug Delivery: The PEG spacer enhances the solubility and in vivo circulation time of the conjugated molecule.[1]
- Diagnostics: It can be used to immobilize proteins or antibodies onto surfaces for diagnostic assays.[1]

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